

# Physical properties of 2,3-Dimethylpyrazine (boiling point, solubility)

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## Compound of Interest

Compound Name: 2,3-Dimethylpyrazine

Cat. No.: B1216465

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## Physical Properties of 2,3-Dimethylpyrazine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2,3-Dimethylpyrazine**, a heterocyclic organic compound of significant interest in the flavor, fragrance, and pharmaceutical industries. This document outlines its boiling point and solubility characteristics, supported by generalized experimental protocols for their determination. Furthermore, it visualizes the compound's formation through the Maillard reaction, a critical pathway in food chemistry.

### Core Physical Properties

**2,3-Dimethylpyrazine** ( $C_6H_8N_2$ ) is a colorless to pale yellow liquid known for its characteristic nutty, roasted, and cocoa-like aroma.<sup>[1]</sup> Its physical properties are crucial for its application and synthesis.

### Quantitative Data Summary

The following table summarizes the key physical properties of **2,3-Dimethylpyrazine**.

Physical Property	Value	Conditions	Reference(s)
Boiling Point	155.00 to 157.00 °C	@ 760.00 mm Hg	[1][2]
156 °C	@ 760 mmHg	[3]	
Solubility	Soluble	In water, organic solvents, oils	[1]
Slightly soluble	In water		
Estimated: 3.816e+004 mg/L	@ 25 °C		

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **2,3-Dimethylpyrazine** are not readily available in the cited literature, this section outlines generalized, standard laboratory procedures for measuring the boiling point and solubility of organic compounds.

### Boiling Point Determination: Reflux Method

The reflux method is a common and accurate technique for determining the boiling point of a liquid.

Apparatus:

- Round-bottom flask
- Condenser
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure:

- A small volume of **2,3-Dimethylpyrazine** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The flask is fitted with a condenser in a vertical orientation.
- The apparatus is heated using a heating mantle or an oil bath.
- The liquid is brought to a boil and allowed to reflux. The vapor condenses and returns to the flask.
- The thermometer is positioned so that the bulb is just below the side arm of the condenser, ensuring it measures the temperature of the vapor in equilibrium with the boiling liquid.
- The temperature at which the liquid-vapor equilibrium is maintained, as indicated by a stable reading on the thermometer, is recorded as the boiling point.
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

## Solubility Determination: Shake-Flask Method

The shake-flask method is a classical and reliable technique for determining the solubility of a substance in a solvent.

Apparatus:

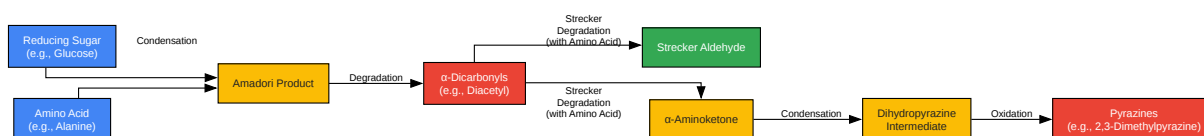
- Conical flasks or vials with stoppers
- Shaker or magnetic stirrer
- Thermostatically controlled water bath or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- An excess amount of **2,3-Dimethylpyrazine** is added to a known volume of the solvent (e.g., water) in a flask.
- The flask is sealed to prevent solvent evaporation.
- The mixture is agitated in a thermostatically controlled environment (e.g., 25 °C) for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- After agitation, the mixture is allowed to stand to allow undissolved solute to settle.
- A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved particles.
- The concentration of **2,3-Dimethylpyrazine** in the filtered saturated solution is then determined using a suitable analytical technique. This concentration represents the solubility of the compound at that specific temperature.

## Formation Pathway: The Maillard Reaction

**2,3-Dimethylpyrazine** is notably formed during the Maillard reaction, a complex series of chemical reactions between amino acids and reducing sugars that occurs when food is cooked. This reaction is responsible for the desirable flavors and aromas in many cooked foods. The following diagram illustrates a simplified pathway for the formation of pyrazines, including **2,3-Dimethylpyrazine**, from common precursors in the Maillard reaction.



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Caption: Simplified pathway of pyrazine formation via the Maillard reaction.

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## References

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